

Preparation of (S,R)-CFT8634 Stock Solution for Preclinical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S,R)-CFT8634

Cat. No.: B15621363

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, handling, and storage of a stock solution for **(S,R)-CFT8634**, an orally bioavailable and selective PROTAC (Proteolysis Targeting Chimera) BRD9 degrader.[1] **(S,R)-CFT8634** is a valuable chemical probe for studying BRD9-mediated diseases, including certain cancers like synovial sarcoma and SMARCB1-deficient solid tumors.[2] Adherence to these protocols is crucial for ensuring the integrity, stability, and reproducibility of experimental results.

Introduction to (S,R)-CFT8634

(S,R)-CFT8634 is a heterobifunctional molecule that recruits the E3 ubiquitin ligase Cereblon (CRBN) to the bromodomain-containing protein 9 (BRD9), leading to the ubiquitination and subsequent proteasomal degradation of BRD9.[2][3] Unlike traditional inhibitors, the degrader approach offers a catalytic mode of action, enabling potent and sustained knockdown of the target protein.[4][5] Given its mechanism of action, **(S,R)-CFT8634** is a critical tool for investigating the therapeutic potential of BRD9 degradation.

Quantitative Data Summary

For ease of reference, the key physicochemical properties and recommended storage conditions for **(S,R)-CFT8634** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2704617-96-7	[2]
Molecular Weight	710.79 g/mol	[6]
Appearance	Solid	[7]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[2] [6]
Solubility in DMSO	100 mg/mL (140.69 mM)	[2]
Powder Storage	-20°C (long-term)	[6] [8]
Stock Solution Storage	-80°C (up to 6 months), -20°C (up to 1 month)	[2]

Experimental Protocol: Preparation of a 10 mM (S,R)-CFT8634 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **(S,R)-CFT8634** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials and Equipment

- **(S,R)-CFT8634** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, amber (light-protecting) microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filter-barrier pipette tips
- Analytical balance

- Vortex mixer
- Ultrasonic bath

Safety Precautions

As with any potent small molecule, appropriate personal protective equipment (PPE) should be worn at all times. This includes:

- Safety goggles
- Nitrile gloves
- Laboratory coat

All handling of the solid compound and preparation of the stock solution should be performed in a chemical fume hood or other suitable ventilated enclosure to avoid inhalation of the powder.

[\[8\]](#)

Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of **(S,R)-CFT8634** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the compound's stability and solubility.[\[7\]](#)
- Weighing: Carefully weigh the desired amount of **(S,R)-CFT8634** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.11 mg of the compound (see calculation below).

Calculation:

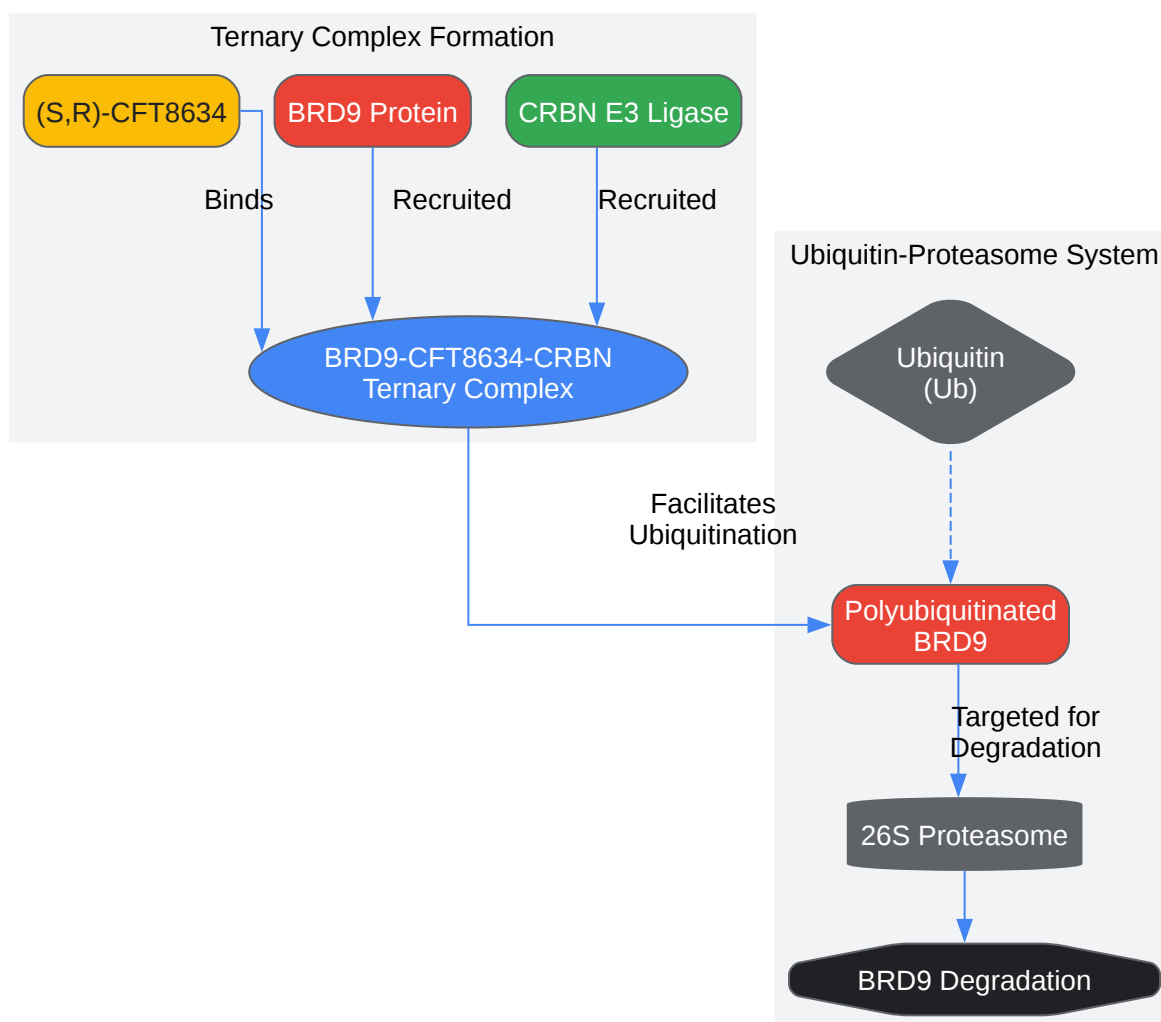
- $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
- $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 710.79 \text{ g/mol} = 0.0071079 \text{ g} = 7.11 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **(S,R)-CFT8634** powder. For the example above, add 1 mL of DMSO. It is crucial to use

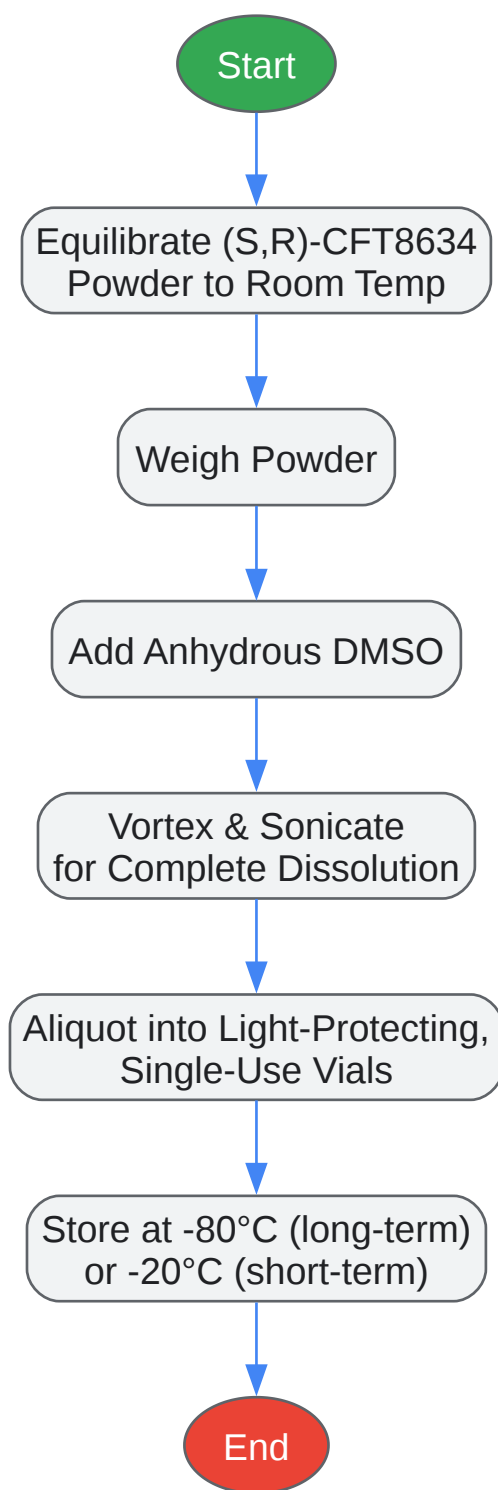
newly opened, anhydrous DMSO as the compound is hygroscopic and moisture can significantly impact its solubility.[2][6]

- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.[2] Visually inspect the solution to ensure it is clear and free of any precipitate.
- **Aliquoting:** Once the **(S,R)-CFT8634** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This practice is critical to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[2][7]
- **Storage:** Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[2] Ensure the vials are clearly labeled with the compound name, concentration, date of preparation, and solvent. For optimal stability, protect the stock solution from light.[2]

Visualizations

Signaling Pathway of (S,R)-CFT8634 Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. PROTAC Delivery Strategies for Overcoming Physicochemical Properties and Physiological Barriers in Targeted Protein Degradation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. biocompare.com \[biocompare.com\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Preparation of (S,R)-CFT8634 Stock Solution for Preclinical Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621363/docs#preparation-of-s-r-cft8634-stock-solution-for-preclinical-research\]](https://www.benchchem.com/product/b15621363/docs#preparation-of-s-r-cft8634-stock-solution-for-preclinical-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)